

# A Comparative Analysis of Diisobutyl Succinate and Dibutyl Succinate as Bio-based Plasticizers

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## Compound of Interest

Compound Name: *Diisobutyl succinate*

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The increasing demand for safer, more environmentally friendly alternatives to traditional phthalate plasticizers has led to significant research into bio-based compounds. Among these, succinate esters have emerged as promising candidates due to their favorable toxicological profiles and biodegradability. This guide provides a comparative study of two such esters: **Diisobutyl succinate** (DIBS) and Dibutyl succinate (DBS), focusing on their physical, chemical, and performance properties as plasticizers, particularly in polyvinyl chloride (PVC) formulations. While comprehensive, direct comparative performance data is limited, this document synthesizes available information and outlines standardized experimental protocols for a thorough evaluation.

## Physical and Chemical Properties

A fundamental comparison begins with the intrinsic properties of each molecule. Both are esters of succinic acid but differ in the isomeric structure of their butyl side chains. This structural difference can influence their physical properties and interactions within a polymer matrix.

Property	Diisobutyl Succinate (DIBS)	Dibutyl Succinate (DBS)
CAS Number	925-06-4	141-03-7
Molecular Formula	C <sub>12</sub> H <sub>22</sub> O <sub>4</sub>	C <sub>12</sub> H <sub>22</sub> O <sub>4</sub>
Molecular Weight	230.30 g/mol	230.30 g/mol
Boiling Point	252.6 °C at 760 mmHg	274-275 °C at 760 mmHg
Melting Point	Data not available	-29 °C
Density	~0.982 g/cm <sup>3</sup>	~0.98 g/cm <sup>3</sup>
Refractive Index	~1.434	~1.4299
Appearance	Colorless liquid	Colorless liquid

Note: The properties listed are based on available data from various chemical suppliers and databases. Exact values may vary slightly between sources.

## Performance as Plasticizers: A Comparative Overview

The efficacy of a plasticizer is determined by its ability to enhance the flexibility, durability, and processability of a polymer. Key performance indicators include mechanical properties, thermal stability, migration resistance, and biodegradability. While direct, side-by-side experimental data for DIBS and DBS is not readily available in the public domain, studies on succinate esters as a class provide valuable insights.<sup>[1][2]</sup> Succinate esters with linear alkyl chains, such as DBS, have been shown to be effective plasticizers for PVC.<sup>[1][3]</sup>

**Mechanical Properties:** The addition of a plasticizer typically decreases tensile strength and hardness while increasing the elongation at break, signifying enhanced flexibility.<sup>[4]</sup> For instance, PVC plasticized with succinate esters has shown significant improvements in elasticity.<sup>[3]</sup>

**Thermal Stability:** Plasticizers can influence the thermal degradation of PVC.

Thermogravimetric analysis (TGA) is used to assess this, with the onset of degradation

temperature being a key parameter.[5][6][7][8] Studies on PVC with other succinate plasticizers have shown that they can offer good thermal stability.[6]

**Migration Resistance:** A critical factor for many applications, especially in the medical and food contact fields, is the plasticizer's tendency to leach out of the polymer matrix. Lower migration is highly desirable. The branched structure of DIBS might theoretically offer slightly different migration characteristics compared to the linear structure of DBS, but experimental data is needed for a definitive comparison.[9]

**Biodegradability:** Both DIBS and DBS are expected to be more readily biodegradable than phthalate-based plasticizers.[4][10][11][12][13] Succinate esters, in general, are known for their biodegradability, which is a significant advantage from an environmental perspective.[10][11][12]

Due to the lack of specific comparative data, the following table provides a template for the types of results that would be generated from the experimental protocols outlined in the next section.

Performance Parameter	Diisobutyl Succinate (DIBS) in PVC (40 phr)	Dibutyl Succinate (DBS) in PVC (40 phr)	Unplasticized PVC
Tensile Strength (MPa)	Data not available	~19 MPa (for a succinate ester mix)[6]	~52 MPa[14]
Elongation at Break (%)	Data not available	~250% (for a succinate ester mix)[6]	<10%
Shore Hardness (A/D)	Data not available	Data not available	~85D[15][16]
Migration Loss (%)	Data not available	Data not available	N/A
T5% Degradation Temp (°C)	Data not available	Data not available	~250-270°C[7]
Biodegradation (%)	Data not available	Readily biodegradable[10][13]	Not biodegradable

Note: "phr" stands for parts per hundred resin, a common unit for plasticizer concentration. The data for DBS is indicative of succinate esters and may not be exact for DBS alone.

## Experimental Protocols

To conduct a direct comparative study of DIBS and DBS, the following standardized experimental methodologies are recommended:

### 3.1. Sample Preparation

- **Compounding:** Prepare PVC blends containing 40 phr of DIBS and DBS, respectively. A typical formulation would include PVC resin, the plasticizer, and a thermal stabilizer.
- **Milling and Pressing:** The compounded materials should be milled and then compression molded into sheets of a specified thickness for subsequent testing.

### 3.2. Mechanical Properties

- **Tensile Strength and Elongation at Break (ASTM D638):**
  - Cut dumbbell-shaped specimens from the molded sheets according to ASTM D638 specifications.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)
  - Condition the specimens at  $23 \pm 2^{\circ}\text{C}$  and  $50 \pm 5\%$  relative humidity for at least 40 hours.
  - Conduct the tensile test using a universal testing machine at a specified crosshead speed.
  - Record the tensile strength at break and the percentage of elongation at break.
- **Hardness (ASTM D2240):**
  - Use a Shore A or Shore D durometer, depending on the material's hardness.[\[2\]](#)[\[9\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)
  - Place the specimen on a hard, flat surface.
  - Apply the durometer presser foot to the specimen, ensuring it is parallel to the surface.

- Take the hardness reading within one second of firm contact.
- Perform measurements at multiple points on the specimen and calculate the average.

### 3.3. Thermal Stability

- Thermogravimetric Analysis (TGA):
  - Place a small, known weight of the plasticized PVC sample into a TGA instrument.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
  - Heat the sample at a constant rate (e.g., 10°C/min) under a controlled atmosphere (e.g., nitrogen or air).
  - Record the weight loss as a function of temperature.
  - Determine the temperature at which 5% weight loss occurs (T5%) as an indicator of the onset of thermal degradation.

### 3.4. Migration Resistance

- Solvent Extraction (ASTM D1239):
  - Cut specimens of a specific size from the plasticized PVC sheets and weigh them accurately.[\[1\]](#)[\[3\]](#)
  - Immerse the specimens in a specified solvent (e.g., hexane, ethanol, or soapy water) for a defined period (e.g., 24 hours) at a controlled temperature.
  - Remove the specimens, dry them thoroughly, and reweigh them.
  - Calculate the percentage of weight loss as an indicator of plasticizer migration.

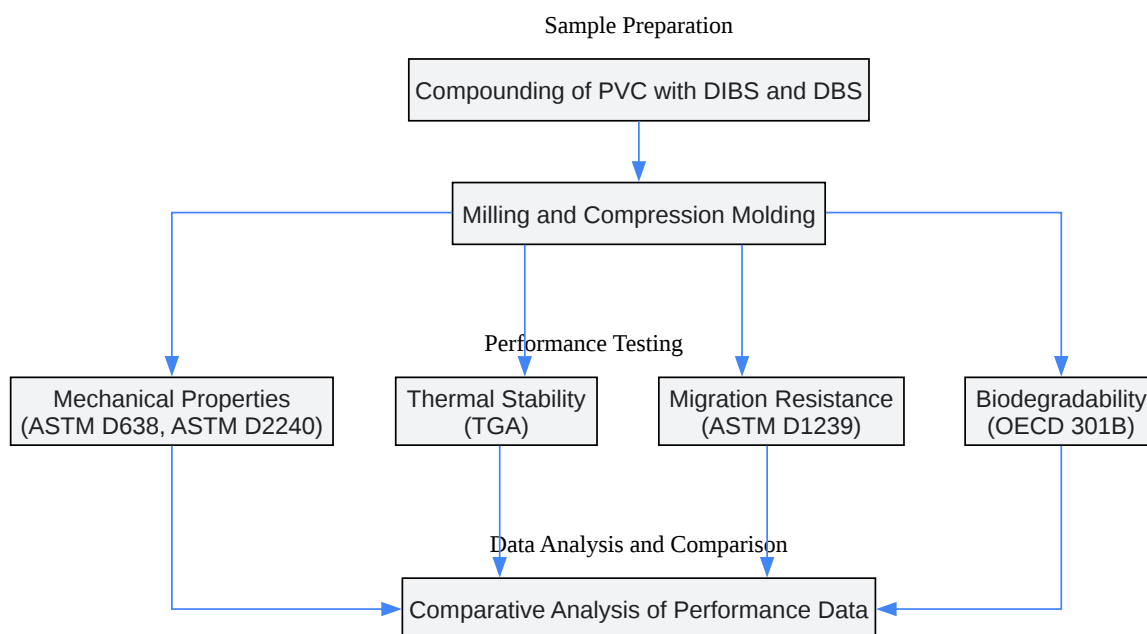
### 3.5. Biodegradability

- CO<sub>2</sub> Evolution Test (OECD 301B):

- Prepare a test medium containing the plasticizer as the sole carbon source, a mineral medium, and an inoculum of microorganisms (e.g., from activated sludge).[\[25\]](#)
- Aerate the medium with CO<sub>2</sub>-free air and trap the evolved CO<sub>2</sub> in a suitable absorbent (e.g., barium hydroxide or sodium hydroxide).
- Quantify the trapped CO<sub>2</sub> at regular intervals over a 28-day period.
- Calculate the percentage of biodegradation by comparing the amount of CO<sub>2</sub> produced to the theoretical maximum. A substance is considered readily biodegradable if it reaches a 60% biodegradation level within a 10-day window during the 28-day test.

## Experimental Workflow

The following diagram illustrates the logical flow of experiments for a comprehensive comparison of the two plasticizers.



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Caption: Experimental workflow for the comparative evaluation of plasticizers.

## Conclusion

**Diisobutyl succinate** and Dibutyl succinate represent a promising class of bio-based plasticizers that can serve as alternatives to traditional phthalates. Based on their physical properties, both are suitable for plasticizing PVC. While a direct, quantitative comparison of their performance is not yet available in published literature, the experimental protocols outlined in this guide provide a clear roadmap for researchers to conduct such a study. The key differentiators are likely to be found in subtle differences in plasticizing efficiency, migration resistance, and potentially thermal stability, which would be influenced by the branched versus linear alkyl chains. Further research generating this direct comparative data is crucial for

formulators to make informed decisions when selecting the most appropriate bio-based plasticizer for their specific applications.

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